Analytical methods for quantifying 3-Aminooxan-4-one hydrochloride

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Compound of Interest

Compound Name:	*3-Aminooxan-4-one hydrochloride*
CAS No.:	*2044902-01-2*
Cat. No.:	*B2751560*

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High-Performance Quantification of 3-Aminooxan-4-one HCl

Application Note AN-2026-OX

Executive Summary

3-Aminooxan-4-one hydrochloride (3-Aminotetrahydro-4H-pyran-4-one HCl) is a critical heterocyclic building block used in the synthesis of chiral pharmaceutical scaffolds, particularly for dipeptidyl peptidase-4 (DPP-4) inhibitors and other bioactive aminopyrans.[1][2][3][4][5][6][7]

Quantifying this compound presents three distinct analytical challenges:

- Lack of Chromophore: The molecule lacks a conjugated

  -system, rendering standard UV detection (254 nm) ineffective.

- High Polarity: As a hydrochloride salt of a small polar amine, it exhibits negligible retention on standard C18 stationary phases.

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- Chemical Instability: As an

  -aminoketone, the free base is prone to rapid self-condensation (dimerization) to form dihydropyrazine derivatives at neutral or basic pH.

This guide details two validated protocols to overcome these hurdles:

- Protocol A (HILIC-CAD/MS): A direct, non-derivatized method ideal for R&D and high-throughput environments.
- Protocol B (Derivatization-HPLC-UV): A robust benzoylation workflow for QC laboratories equipped with standard UV instrumentation.

Chemical Profile & Stability Considerations

Property	Description
IUPAC Name	3-Aminotetrahydro-4H-pyran-4-one hydrochloride
Structure	Cyclic ether with a ketone at C4 and amine at C3
Molecular Weight	115.13 (Free Base) / 151.59 (HCl Salt)
Solubility	Highly soluble in Water, Methanol; Insoluble in Hexane, DCM
pKa (Calculated)	~7.8 (Amine).[8] The inductive effect of the ketone lowers the amine pKa compared to typical amines.
Critical Handling	Do not neutralize in solution without immediate derivatization. Maintain pH < 4.0 to prevent dimerization.

Protocol A: Direct Quantification via HILIC-CAD/MS

Target Audience: R&D Labs, Impurity Profiling, LC-MS users. Principle: Hydrophilic Interaction Liquid Chromatography (HILIC) retains the polar salt using a water-rich layer on a polar

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stationary phase. Charged Aerosol Detection (CAD) or Mass Spectrometry (MS) provides universal, sensitive detection independent of UV chromophores.

1. Chromatographic Conditions

- Column: Waters XBridge Amide or Agilent ZORBAX RRHD HILIC Plus (100 mm x 2.1 mm, 1.8 µm or 3.5 µm).
    - Rationale: Amide phases provide superior retention for primary amines compared to bare silica and resist hydrolysis at acidic pH.
- Mobile Phase A: 10 mM Ammonium Formate in Water (pH 3.0 adjusted with Formic Acid).
- Mobile Phase B: Acetonitrile (LC-MS Grade).
- Flow Rate: 0.3 mL/min.
- Column Temp: 35°C.
- Injection Volume: 2 µL.

2. Gradient Program

Time (min)	% Mobile Phase B	Event
0.0	95	Initial Hold
1.0	95	Start Gradient
6.0	60	Elution of Salt
7.0	60	Hold
7.1	95	Re-equilibration
10.0	95	End

3. Detection Parameters

- MS (SIM Mode): Positive ESI. Target m/z 116.1 [M+H]+.
    - Fragmentor: 100 V (Optimize for minimal in-source fragmentation).

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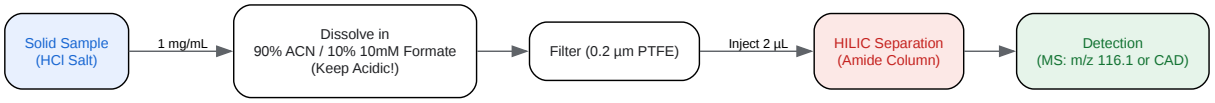
- Capillary: 3500 V.

- CAD: Power Function 1.0, Data Rate 10 Hz, Evaporation Temp 35°C.

4. Workflow Diagram (Protocol A)



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Caption: Direct HILIC workflow ensuring sample acidity to prevent degradation.

Protocol B: Derivatization-HPLC-UV (Benzoylation)

Target Audience: QC Labs, Manufacturing Support. Principle: Since the molecule lacks UV absorbance, we attach a benzoyl group to the primary amine. This creates a stable amide derivative with strong UV absorbance at 254 nm and sufficient hydrophobicity for standard C18 retention.

Reaction:

1. Reagents

- Derivatizing Agent: Benzoyl Chloride (Sigma-Aldrich, >99%).

- Buffer: 2M NaOH (for pH adjustment during reaction).

- Quenching Agent: 1% Glycine solution or dilute Ammonia.

- Internal Standard (Optional): Benzamide (to track extraction efficiency).

2. Derivatization Procedure (Step-by-Step)

- Preparation: Dissolve 10 mg of 3-Aminooxan-4-one HCl in 1.0 mL Water.

- Basification (Critical): Add 2.0 mL of 2M NaOH. Note: The solution is now unstable; proceed immediately.

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- Reaction: Immediately add 50 µL Benzoyl Chloride.
- Vortex: Vortex vigorously for 30 seconds. The solution may warm slightly.
- Incubation: Let stand at room temperature for 5 minutes.
- Quench: Add 0.5 mL of 1% Glycine to react with excess Benzoyl Chloride.
- Neutralization: Adjust pH to ~7.0 using dilute HCl if necessary (protects column).
- Dilution: Dilute 1:10 with Mobile Phase A/B (50:50) before injection.

3. Chromatographic Conditions

- Column: C18 (e.g., Agilent ZORBAX Eclipse Plus C18, 150 x 4.6 mm, 5 µm).
- Mobile Phase A: Water + 0.1% Phosphoric Acid.
- Mobile Phase B: Acetonitrile.[9][10]
- Mode: Isocratic (50% A / 50% B) or Gradient (10-90% B).
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm.

4. Expected Results

- Excess Reagent Peak: Benzoic Acid (hydrolysis product) elutes early (~2-3 min).
- Analyte Peak: N-Benzoyl-3-aminooxan-4-one elutes later (~6-8 min) due to the lipophilic benzoyl group.

5. Reaction Logic Diagram (Protocol B)

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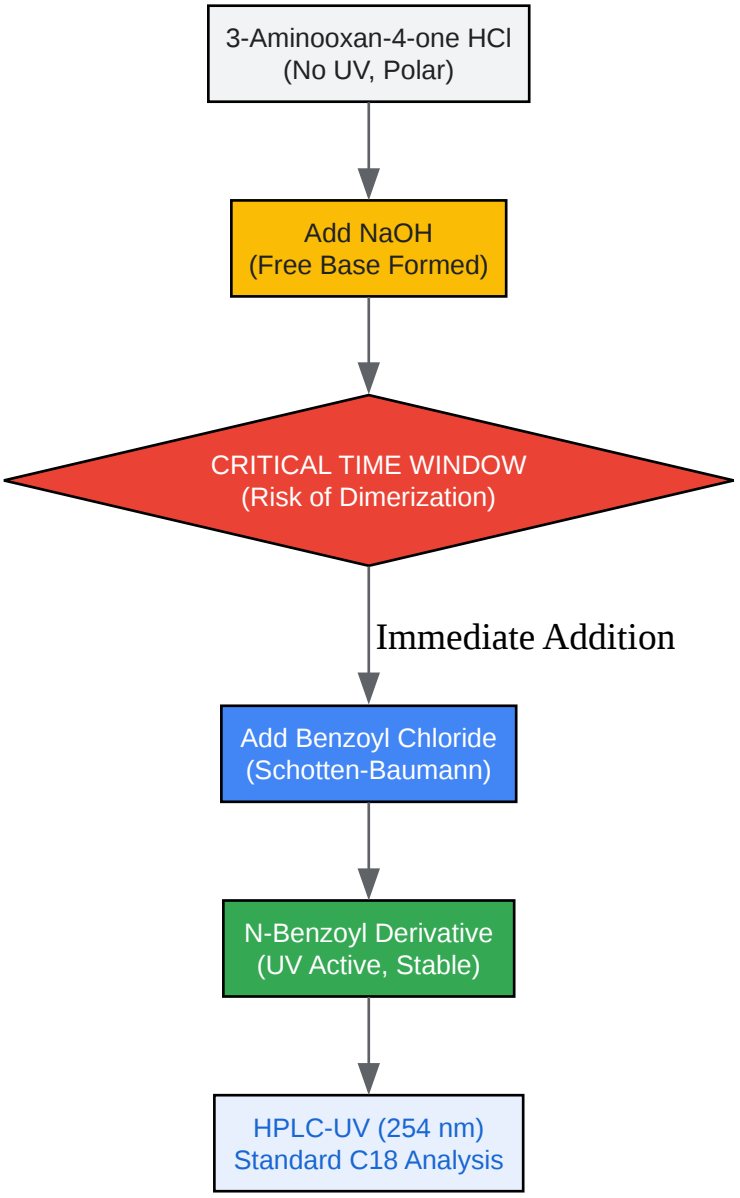

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Caption: Derivatization logic highlighting the critical instability window of the free base.

Validation Parameters (ICH Q2(R1))

To ensure the method is "self-validating," perform the following checks:

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Parameter	Acceptance Criteria	Experimental Note
Specificity	Resolution > 1.5	Ensure separation between the N-benzoyl analyte and the Benzoic Acid peak (byproduct).
Linearity		Range: 50% to 150% of target concentration.[10]
Precision	RSD < 2.0%	6 replicates.[11] For Protocol B, include the derivatization step in precision study.
Accuracy	98.0% - 102.0%	Spike recovery at 3 levels (80%, 100%, 120%).
Solution Stability	Change < 1.0%	Protocol A samples are stable for 24h at 4°C. Protocol B derivatives are stable for >48h.

Troubleshooting & Expert Tips

- Ghost Peaks in Protocol B: Benzoyl chloride hydrolyzes to Benzoic Acid. This will appear as a large front peak. Do not integrate it. Ensure your gradient flushes it out completely.
- Peak Tailing in Protocol A: HILIC is sensitive to the sample diluent. Ensure the sample diluent matches the initial mobile phase (e.g., 95% ACN). Injecting 100% water will ruin peak shape.
- Dimerization: If you observe a new peak growing over time in your stock solution (Protocol A), your pH is likely too high. Add 0.1% Formic Acid to the stock solvent.

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- To cite this document: BenchChem. [Analytical methods for quantifying 3-Aminooxan-4-one hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2751560/docs#analytical-methods-for-quantifying-3-aminooxan-4-one-hydrochloride]

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